

Suregada multiflora: A Promising Source of the Bioactive Diterpenoid Gelomulide A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|--------------|
| Compound Name: | Gelomulide A |
| Cat. No.: | B8260295 |

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Suregada multiflora (A. Juss.) Baill., a plant with a rich history in traditional medicine across Asia and Africa, is emerging as a significant natural source of the complex diterpenoid, **Gelomulide A**. This technical guide provides an in-depth overview of Suregada multiflora as a source of **Gelomulide A**, detailing its isolation, characterization, and reported biological activities. The document is intended to serve as a comprehensive resource for researchers and drug development professionals interested in the therapeutic potential of this natural compound.

Introduction to Suregada multiflora

Suregada multiflora, belonging to the Euphorbiaceae family, is a small to medium-sized evergreen tree.^[1] It is known by various common names, including "False Lime".^[2] Traditionally, different parts of the plant, such as the leaves, bark, and roots, have been used to treat a range of ailments including fever, rheumatism, skin diseases, and liver disorders.^{[1][3]} Phytochemical investigations have revealed a diverse array of bioactive compounds within the plant, with diterpenoids, particularly those of the ent-abietane and kaurane types, being prominent constituents.^[3]

Gelomulide A: An ent-Abietane Diterpenoid

Gelomulide A is a tetracyclic diterpene lactone belonging to the rare class of ent-abietane diterpenoids. It was first isolated from the leaves of *Suregada multiflora* (formerly known as *Gelonium multiflorum*). The chemical structure of **Gelomulide A** has been elucidated through extensive spectroscopic analysis.

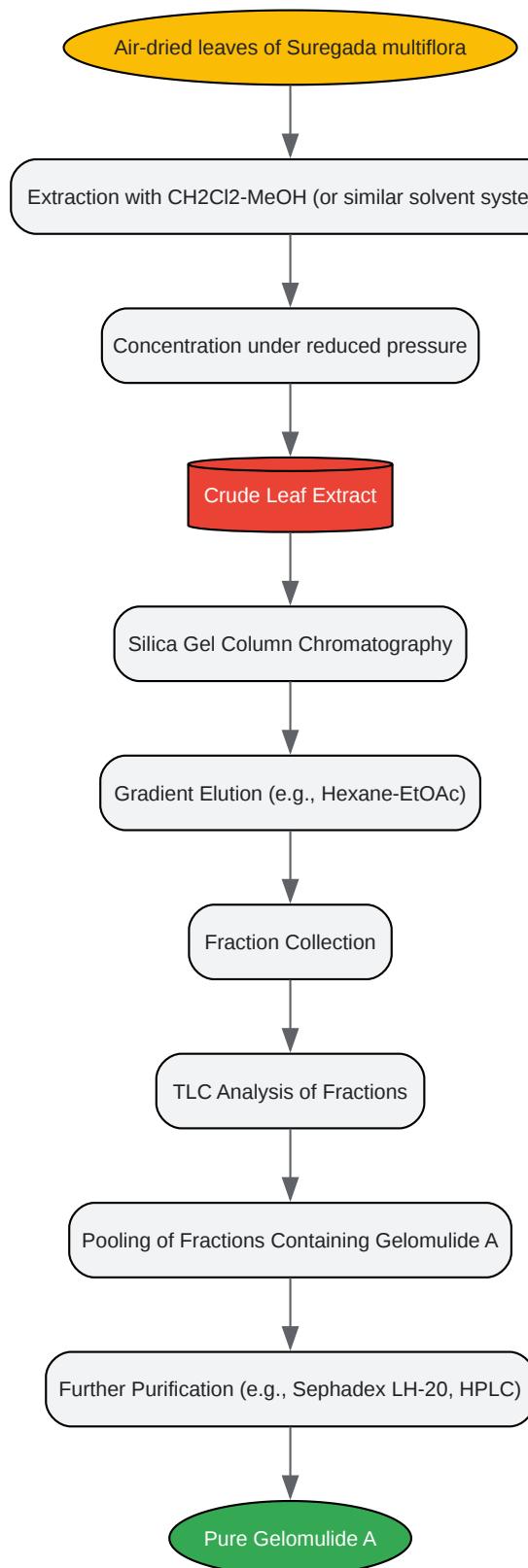
Table 1: Chemical and Physical Properties of **Gelomulide A**

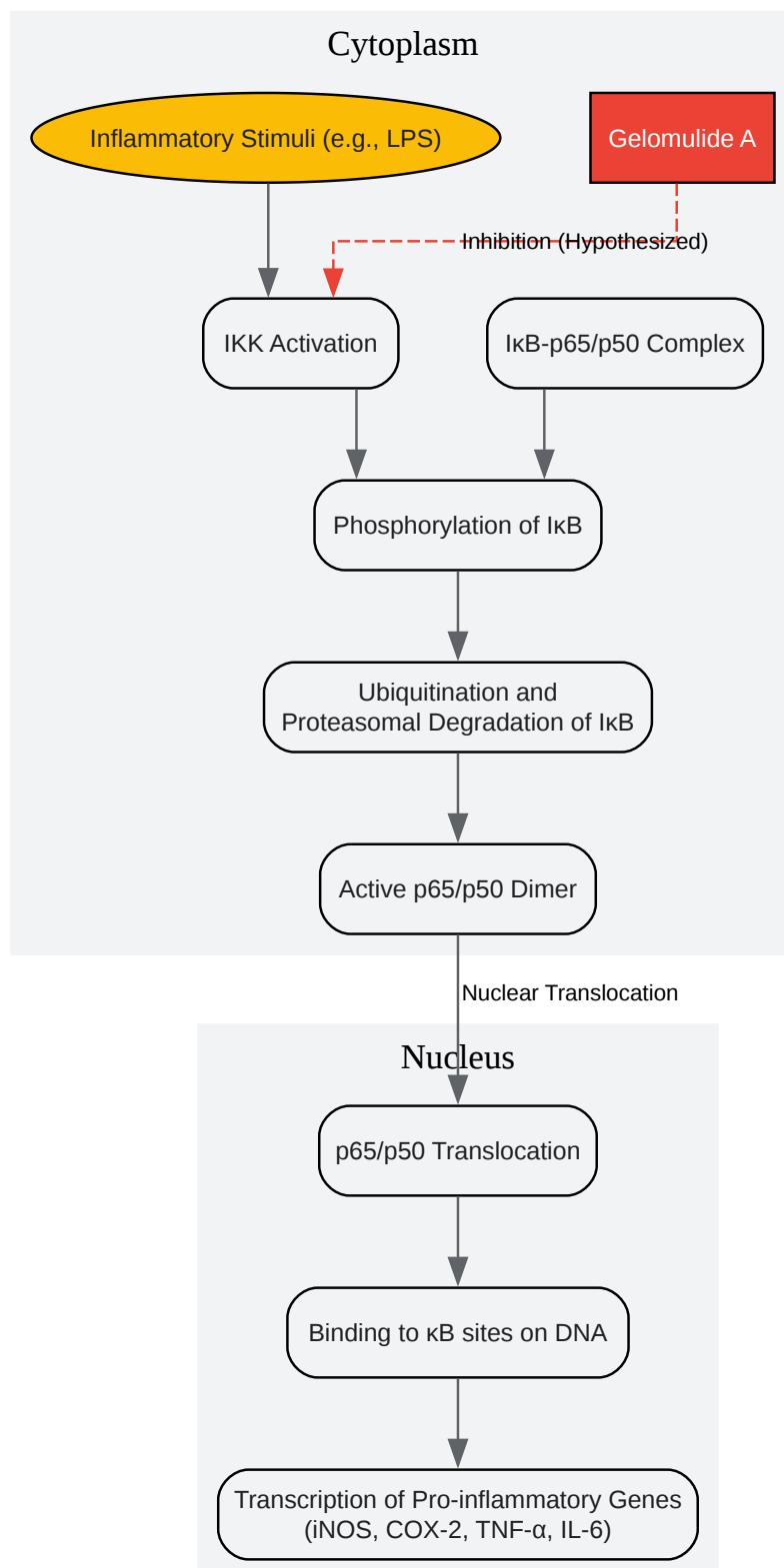
| Property | Value |
|-------------------|--|
| Molecular Formula | C ₂₂ H ₃₀ O ₅ |
| Molecular Weight | 374.5 g/mol |
| IUPAC Name | [(1S,3R,8R,10S,11R,14S,16S)-5,11,15,15-tetramethyl-6-oxo-2,7-dioxapentacyclo[8.8.0.0 ^{1,3} .0 ^{4,8} .0 ^{11,16}]octadec-4-en-14-yl] acetate |
| CAS Number | 122537-59-1 |

Experimental Protocols

Isolation and Purification of Gelomulide A

The following protocol is a generalized procedure based on the methodologies reported for the isolation of gelomulides and other diterpenoids from *Suregada* species.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. scielo.br [scielo.br]
- 3. beilstein-archives.org [beilstein-archives.org]
- To cite this document: BenchChem. [Suregada multiflora: A Promising Source of the Bioactive Diterpenoid Gelomulide A]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8260295#suregada-multiflora-as-a-source-of-gelomulide-a>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

